

preparing SRT3190 stock solutions for research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SRT3190

Cat. No.: B610999

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Application Notes and Protocols for SRT3190

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of stock solutions of **SRT3190**, a selective Sirtuin 1 (SIRT1) activator and C-X-C motif chemokine receptor 2 (CXCR2) ligand, for use in research applications. Adherence to these guidelines will ensure the consistency and reliability of experimental results.

Compound Information

SRT3190 is a small molecule with dual activities, making it a valuable tool for investigating cellular metabolism, inflammation, and aging. Its primary mechanism of action is the activation of SIRT1, an NAD⁺-dependent deacetylase that plays a crucial role in various cellular processes. Additionally, **SRT3190** acts as a ligand for CXCR2, a G-protein coupled receptor involved in inflammatory responses and neutrophil chemotaxis.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **SRT3190** are summarized in the table below.

Property	Value	Reference
Molecular Weight	475.54 g/mol	[1]
Appearance	Solid	[2]
Solubility in DMSO	≥47.6 mg/mL	[1][2]
Solubility in Ethanol	≥99.4 mg/mL (with sonication)	[1][2]
Insolubility	Water	[1][2]
Storage Temperature	-20°C	[1][2]

Experimental Protocols: Stock Solution Preparation

Accurate preparation of stock solutions is critical for obtaining reproducible experimental data. Below are detailed protocols for dissolving **SRT3190** in dimethyl sulfoxide (DMSO) and ethanol.

Protocol for Preparing a 10 mM SRT3190 Stock Solution in DMSO

Materials:

- **SRT3190** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- Calculate the required mass of **SRT3190**:
 - To prepare a 10 mM stock solution, use the following formula:

- $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mmol/L} \times 475.54 \text{ g/mol} \times (1 \text{ mg} / 1000 \text{ }\mu\text{g}) \times (1 \text{ g} / 1000 \text{ mg})$
- For 1 mL of a 10 mM solution, you will need 4.7554 mg of **SRT3190**.
- Weigh the **SRT3190** powder:
 - Carefully weigh the calculated amount of **SRT3190** powder in a sterile microcentrifuge tube.
- Add DMSO:
 - Add the desired volume of anhydrous/sterile DMSO to the tube containing the **SRT3190** powder. For a 10 mM solution, if you weighed 4.7554 mg, add 1 mL of DMSO.
- Dissolve the compound:
 - Vortex the solution thoroughly until the **SRT3190** is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C.^{[1][2]} It is recommended to use the solution soon after preparation as long-term storage of the solution is not advised.^[2]

Protocol for Preparing a 10 mM SRT3190 Stock Solution in Ethanol

Materials:

- **SRT3190** powder
- 200 proof (100%) ethanol
- Sterile microcentrifuge tubes or vials

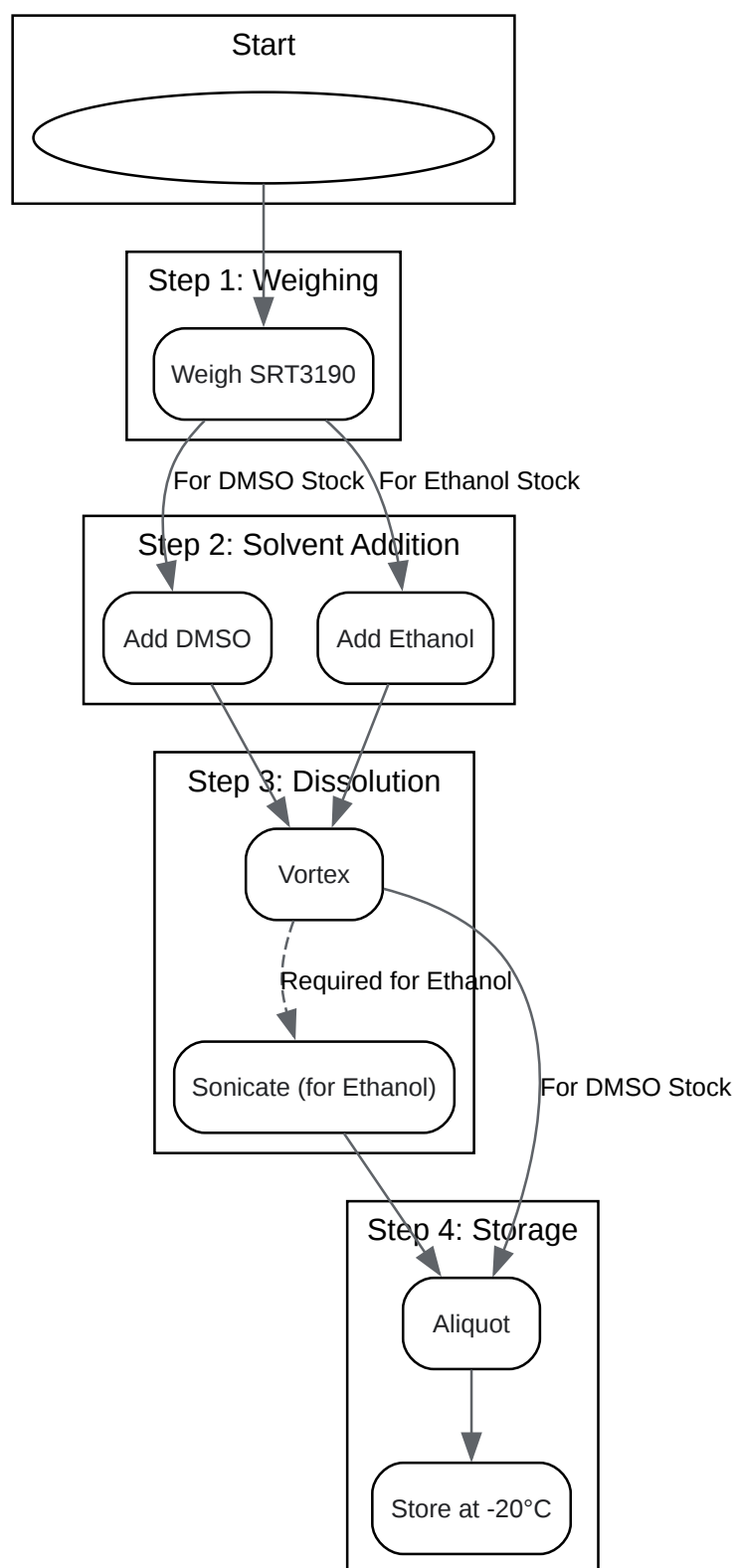
- Calibrated micropipettes
- Vortex mixer
- Sonicator (water bath or probe)

Procedure:

- Calculate the required mass of **SRT3190**:
 - Use the same formula as in the DMSO protocol. For 1 mL of a 10 mM solution, you will need 4.7554 mg of **SRT3190**.
- Weigh the **SRT3190** powder:
 - Accurately weigh the calculated mass of **SRT3190** into a sterile microcentrifuge tube.
- Add Ethanol:
 - Add the appropriate volume of 100% ethanol to the tube.
- Dissolve the compound with sonication:
 - Vortex the solution.
 - Place the tube in a sonicator water bath and sonicate until the compound is fully dissolved.
[1][2] The use of sonication is crucial for achieving complete dissolution in ethanol.
- Storage:
 - Aliquot the stock solution into single-use volumes.
 - Store the aliquots at -20°C.

Visualizations

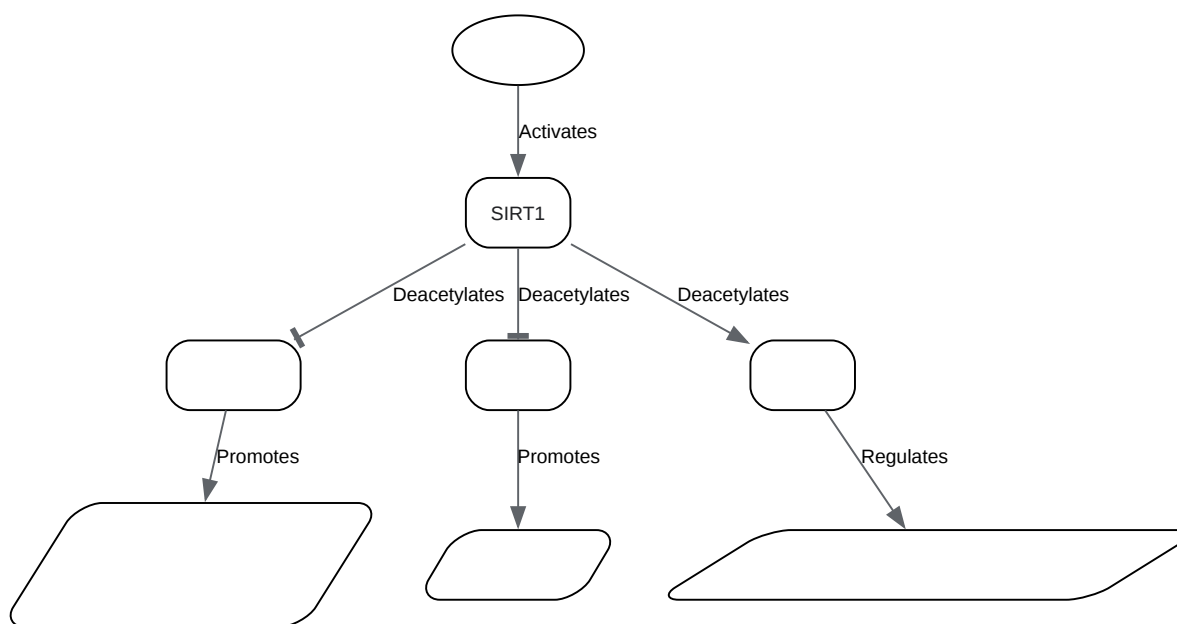
Experimental Workflow: SRT3190 Stock Solution Preparation



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Caption: Workflow for preparing **SRT3190** stock solutions.

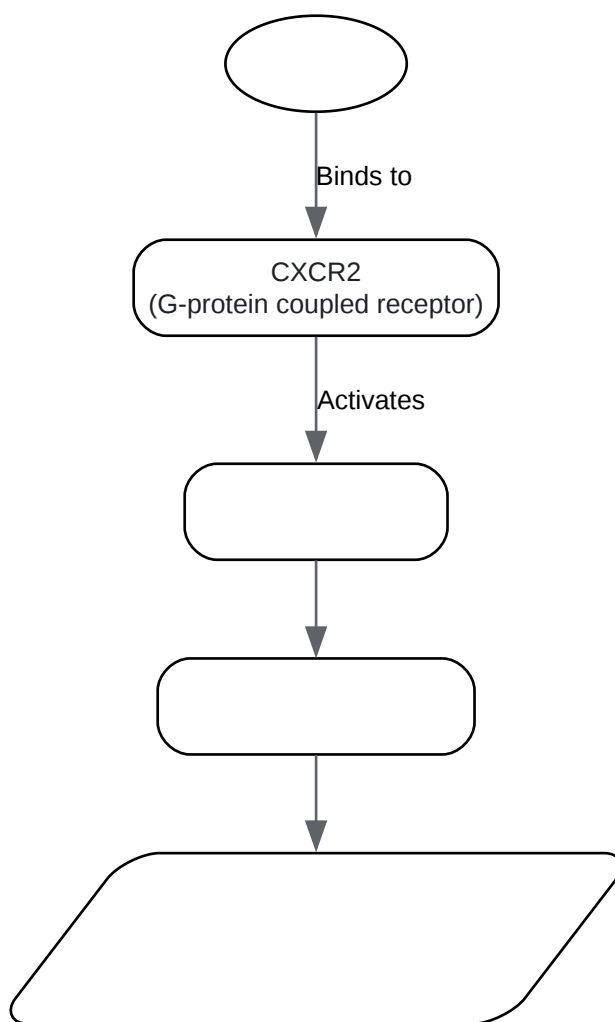
Signaling Pathway: SRT3190-Mediated SIRT1 Activation



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Caption: **SRT3190** activates SIRT1, leading to deacetylation of downstream targets.

Signaling Pathway: SRT3190 and the CXCR2 Signaling Axis



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Caption: **SRT3190** acts as a ligand for the CXCR2 receptor.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]

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